

High-performance liquid chromatography (HPLC) methods for Byakangelicin analysis.

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Compound of Interest

Compound Name: *Byakangelicin*

Cat. No.: *B7822983*

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Application Notes & Protocols: HPLC Analysis of Byakangelicin

These application notes provide detailed methodologies for the quantitative analysis of **Byakangelicin** in various samples using High-Performance Liquid Chromatography (HPLC). The protocols are intended for researchers, scientists, and professionals in drug development.

Analysis of Byakangelicin in Rat Plasma

This method describes a simple and sensitive column-switching HPLC-UV method for the simultaneous determination of **Byakangelicin** and Oxypeucedanin Hydrate in rat plasma.^[1]

Experimental Protocol

a) Sample Preparation:

- To a 100 µL aliquot of rat plasma, add 100 µL of perchloric acid for deproteination.
- Vortex the mixture for 1 minute.
- Centrifuge the sample at 10,000 rpm for 10 minutes.
- Collect the supernatant for HPLC injection.

b) Chromatographic Conditions:

Parameter	Condition
HPLC System	Column-switching HPLC system with UV detection
Cleanup Column	Symmetry Shield RP8 (20 x 3.9 mm I.D.)
Analytical Column	Symmetry C18 (75 x 4.6 mm I.D.)
Mobile Phase	Acetonitrile:Water (20:80, v/v)
Flow Rate	1.0 mL/min
Detection	UV at 260 nm
Column Temperature	40°C
Injection Volume	Supernatant from prepared sample

c) Method Validation Data:

Parameter	Byakangelicin	Oxypeucedanin Hydrate
Linearity Range	19.6 - 980 ng/mL	19.6 - 980 ng/mL
Correlation Coefficient (r^2)	>0.997	>0.997
Accuracy	< 4.4%	< 4.4%
Intra-day Precision (RSD)	< 12.0%	< 12.0%
Inter-day Precision (RSD)	< 12.7%	< 12.7%

Experimental Workflow

[Click to download full resolution via product page](#)Workflow for **Byakangelicin** analysis in rat plasma.

Analysis of Byakangelicin in Angelica dahurica Extract

This protocol outlines the extraction and subsequent HPLC analysis of **Byakangelicin** from the dried root of *Angelica dahurica*.^[2]

Experimental Protocol

a) Sample Preparation (Ultrasonication-Assisted Extraction):

- Weigh a suitable amount of dried, powdered *Angelica dahurica* root material.
- Add methanol to the plant material.
- Perform exhaustive extraction using an ultrasonication bath.
- Filter the extract to remove solid plant material.
- Concentrate the filtrate under reduced pressure.
- Reconstitute the dried extract in a suitable solvent (e.g., methanol) for HPLC analysis.

b) Chromatographic Conditions:

Parameter	Condition
HPLC System	HPLC with UV or Diode Array Detection (DAD)
Column	Develosil RPAQUEOUS C30
Mobile Phase	70% Acetonitrile in Water
Detection	UV or DAD (scan for optimal wavelength)
Injection Volume	Reconstituted extract

c) Quantitative Data Summary (Example from ¹H-qNMR, adaptable for HPLC):

While the provided search result focused on ^1H -qNMR for quantification, a validated HPLC method would yield similar quantitative parameters.[2]

Parameter	Typical Expected Performance
Linearity (r^2)	≥ 0.999
Limit of Detection (LOD)	To be determined
Limit of Quantitation (LOQ)	To be determined
Precision (RSD)	$< 2\%$
Accuracy (Recovery)	95 - 105%

Experimental Workflow



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Workflow for **Byakangelicin** analysis in plant material.

General HPLC Method Validation Protocol

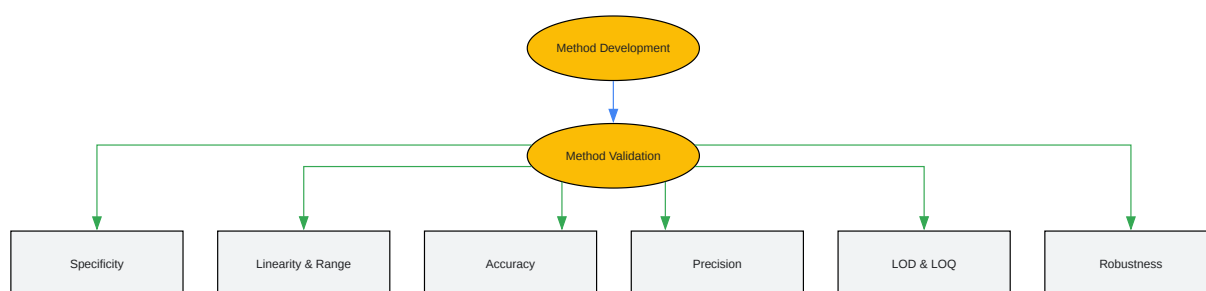
For the development and validation of a new HPLC method for **Byakangelicin** analysis, the following parameters should be assessed according to ICH guidelines.[3][4][5]

Validation Parameters

Parameter	Description	Acceptance Criteria (Typical)
Specificity	The ability to assess the analyte unequivocally in the presence of components that may be expected to be present.	No interference from blank, placebo, or known impurities at the retention time of the analyte.
Linearity & Range	The ability to elicit test results that are directly proportional to the concentration of the analyte in samples within a given range.	Correlation coefficient (r^2) \geq 0.999 over a specified range.
Accuracy	The closeness of test results obtained by the method to the true value.	Recovery of 98-102% for drug substance; 95-105% for drug product.
Precision	The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample.	Repeatability (intra-assay): $RSD \leq 2\%$. Intermediate Precision (inter-assay): $RSD \leq 2\%$.
Limit of Detection (LOD)	The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.	Signal-to-noise ratio of 3:1.
Limit of Quantitation (LOQ)	The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.	Signal-to-noise ratio of 10:1.

Robustness	A measure of its capacity to remain unaffected by small, but deliberate variations in method parameters.	No significant change in results with minor variations in mobile phase composition, pH, flow rate, column temperature, etc.
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Logical Relationship of Validation Parameters



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Relationship of HPLC method validation parameters.

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References

- 1. Simultaneous determination of byak-angelicin and oxypeucedanin hydrate in rat plasma by column-switching high-performance liquid chromatography with ultraviolet detection - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. researchgate.net [researchgate.net]
- 3. sciensage.info [sciensage.info]
- 4. Steps for HPLC Method Validation | Pharmaguideline [pharmaguideline.com]
- 5. ajpaonline.com [ajpaonline.com]
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